

# In-Depth Technical Guide to 3-Heptenal: Chemical Structure, Properties, and Experimental Protocols

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## Compound of Interest

Compound Name: 3-Heptenal

Cat. No.: B13603884

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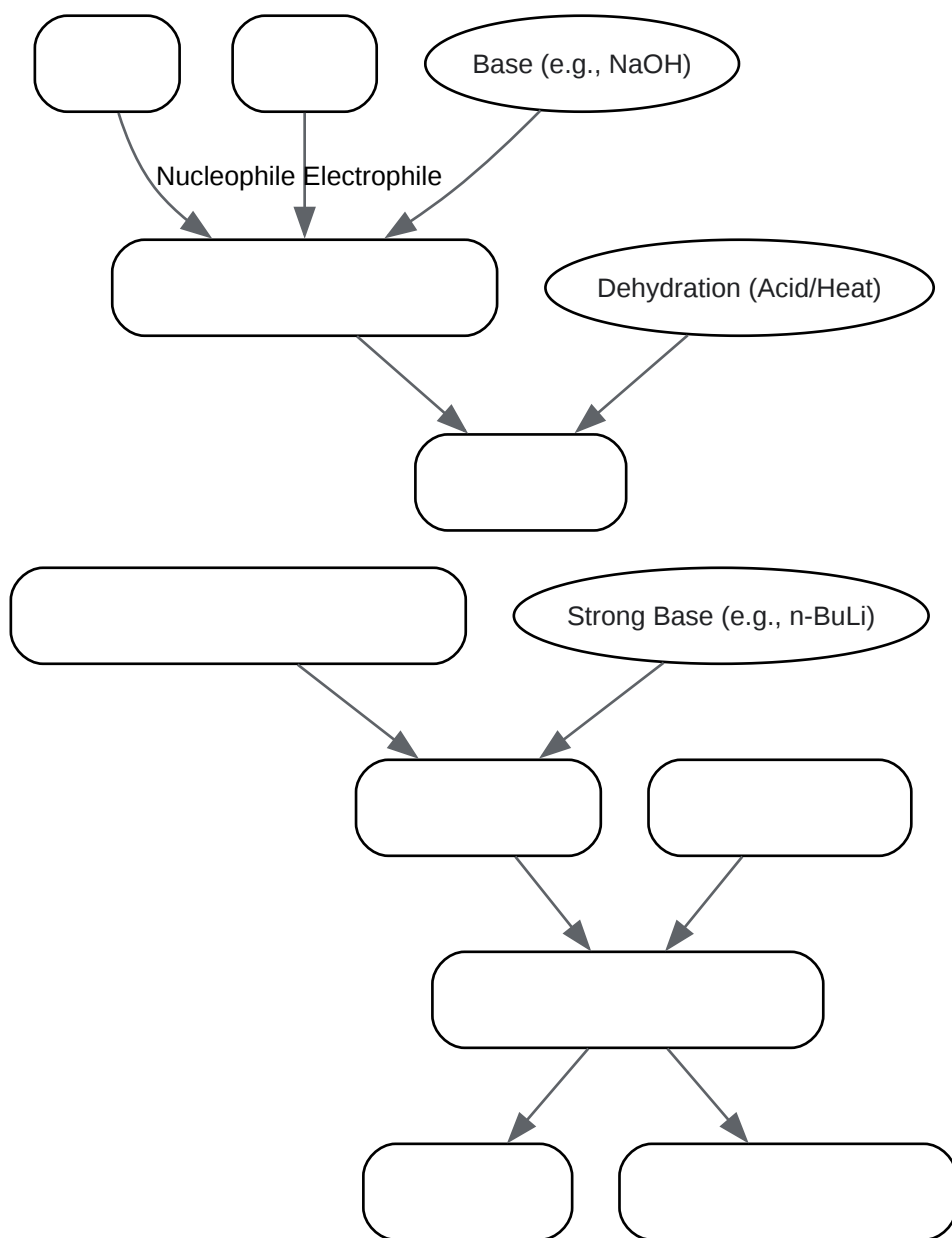
## Abstract

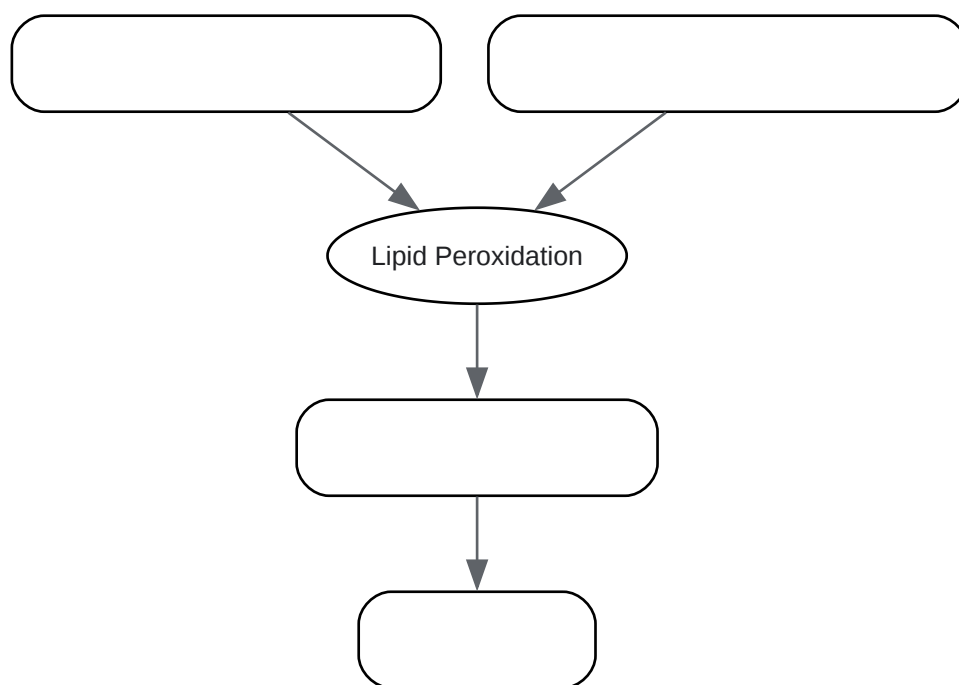
**3-Heptenal**, an  $\alpha,\beta$ -unsaturated aldehyde, exists as two stereoisomers: (E)-**3-Heptenal** and (Z)-**3-Heptenal**. As a product of lipid peroxidation, it is implicated in cellular signaling pathways related to oxidative stress. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and detailed experimental protocols for the synthesis and characterization of **3-Heptenal**. It also explores its biological relevance, particularly its role in activating the Nrf2 signaling pathway. All quantitative data is presented in structured tables, and key experimental workflows and signaling pathways are visualized using Graphviz diagrams.

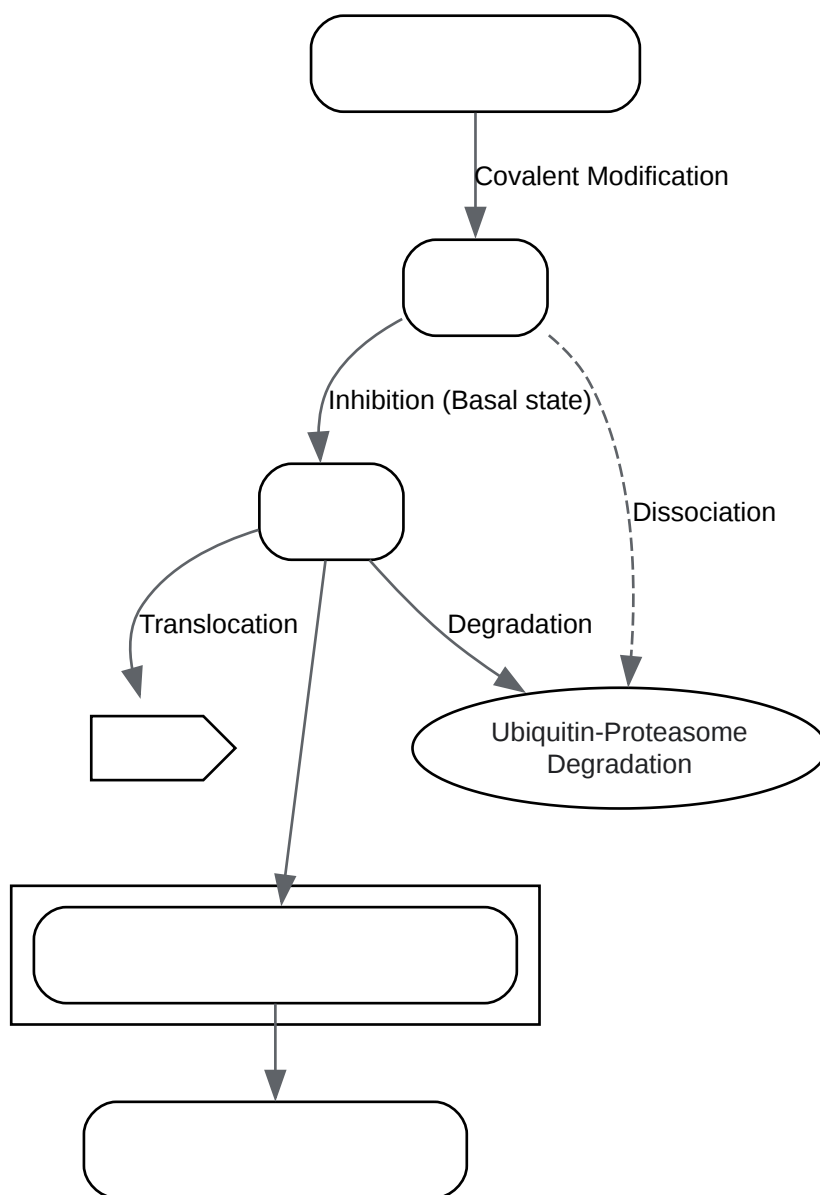
## Chemical Structure and Identification

**3-Heptenal** is a seven-carbon aldehyde with a double bond between the third and fourth carbon atoms. The geometry of this double bond gives rise to two stereoisomers: the trans ((E)) and cis ((Z)) forms.

Chemical Structure of **3-Heptenal** Isomers:







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